

Peonidin 3-arabinoside: A Technical Guide to its Health Benefits and Therapeutic Potential

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Compound of Interest

Compound Name: *Peonidin 3-arabinoside*

Cat. No.: *B3028686*

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Introduction

Peonidin 3-arabinoside is an anthocyanin, a class of water-soluble flavonoids responsible for the red, purple, and blue pigmentation in many fruits and vegetables. As a glycoside of peonidin, it is found in various berries and other plant-based foods. While research has highlighted the significant health-promoting properties of anthocyanins as a group, and specifically peonidin and its more common 3-glucoside counterpart, data specifically on **peonidin 3-arabinoside** remains limited. This technical guide aims to provide a comprehensive overview of the known and potential health benefits associated with **peonidin 3-arabinoside** consumption, drawing on data from closely related compounds where necessary. This document will delve into its anti-diabetic, anti-cancer, antioxidant, anti-inflammatory, and neuroprotective effects, supported by quantitative data, detailed experimental protocols, and visualizations of key signaling pathways.

Table 1: Natural Sources and Concentration of **Peonidin 3-arabinoside**

Food Source	Scientific Name	Concentration (mg/100g FW)	Citation
Highbush Blueberry	Vaccinium corymbosum	0.00 - 0.64	[1]
American Cranberry	Vaccinium macrocarpon	Detected	[2]
Bilberry	Vaccinium myrtillus	Detected	[2]

Anti-Diabetic Effects

Anthocyanins, including peonidin and its glycosides, have demonstrated potential in the management of hyperglycemia by inhibiting key carbohydrate-metabolizing enzymes, α -glucosidase and α -amylase. Delaying the digestion of carbohydrates is a key therapeutic strategy for managing postprandial blood glucose levels in type 2 diabetes.

While specific IC50 values for **peonidin 3-arabinoside** are not readily available in the literature, studies on the aglycone peonidin provide valuable insights into its potential inhibitory activity.

Table 2: In Vitro Anti-Diabetic Activity of Peonidin

Compound	Enzyme	IC50 Value (μ M)	Inhibition Type	Citation
Peonidin	α -Glucosidase	4.11 - 54.69	Non-competitive	[3]
Acarbose (Standard)	α -Glucosidase	0.53	-	[3]

Note: Data for **Peonidin 3-arabinoside** is not available. The data presented is for the aglycone, peonidin.

Anti-Cancer Activity

Peonidin and its glycosides have been investigated for their anti-proliferative and pro-apoptotic effects in various cancer cell lines. These compounds have been shown to induce cell cycle arrest and apoptosis, key mechanisms in cancer prevention and therapy. Research has primarily focused on peonidin 3-glucoside.

Table 3: Anti-Cancer Activity of Peonidin and its Glucoside

Compound	Cell Line	Assay	Concentration	Effect	Citation
Peonidin 3-glucoside	HS578T (Breast Cancer)	MTT	30 μ M	Significant decrease in cell viability	[4]
Peonidin	SPCA-1 (Lung Cancer)	MTT	161.31 μ g/mL	IC50	[5]

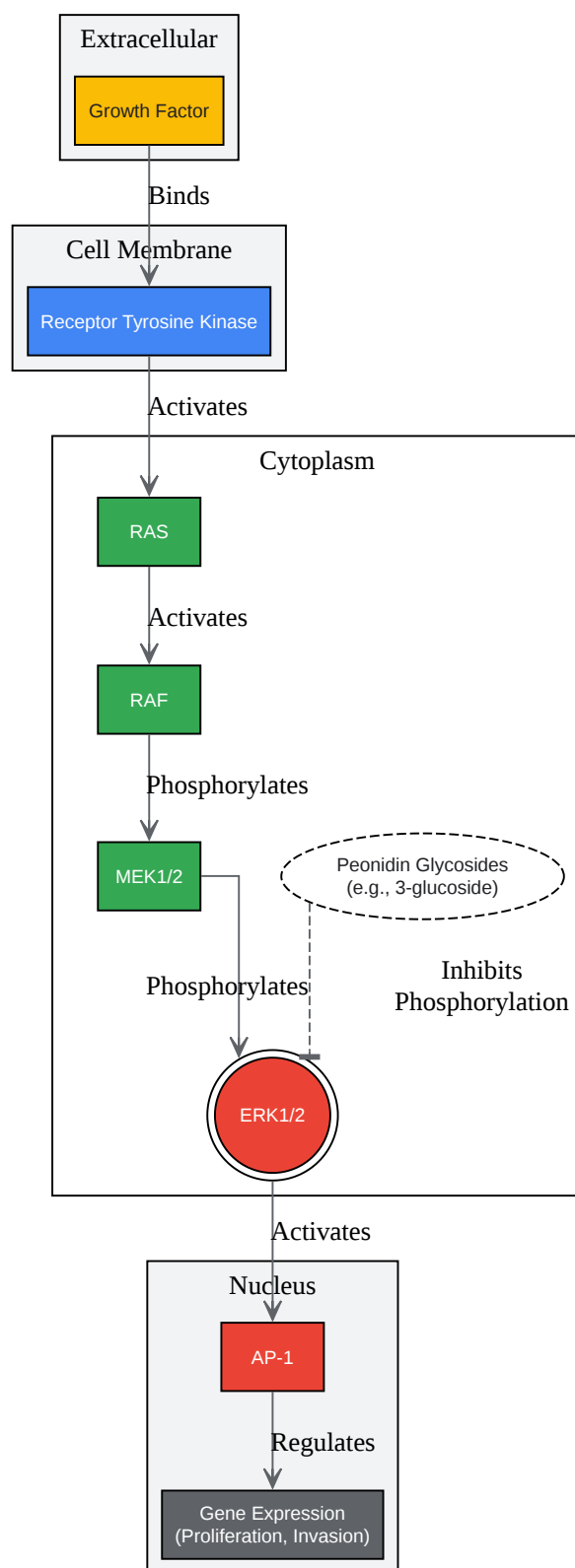
Note: Data for **Peonidin 3-arabinoside** is not available. The data presented is for peonidin and peonidin 3-glucoside.

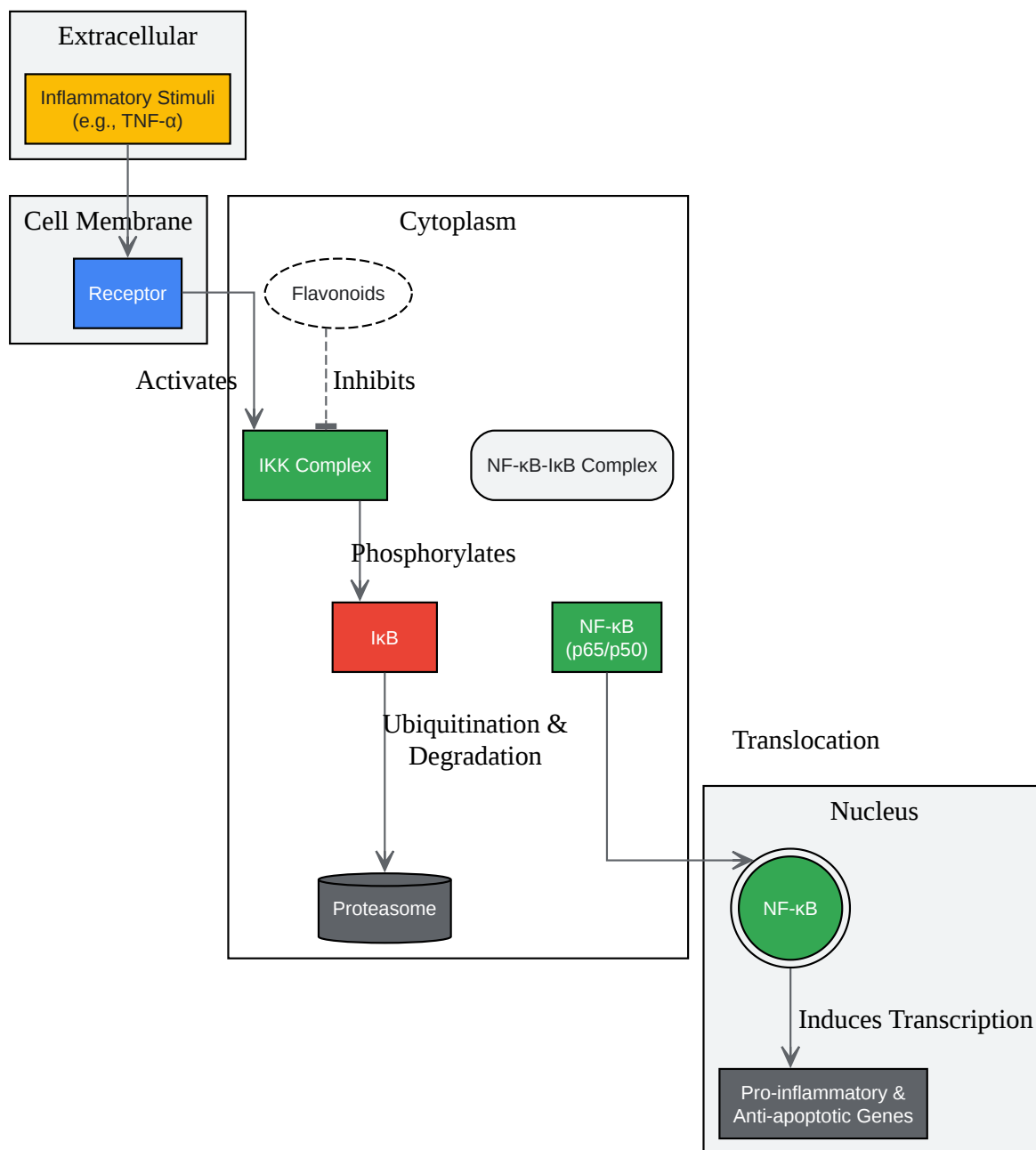
Signaling Pathways in Cancer

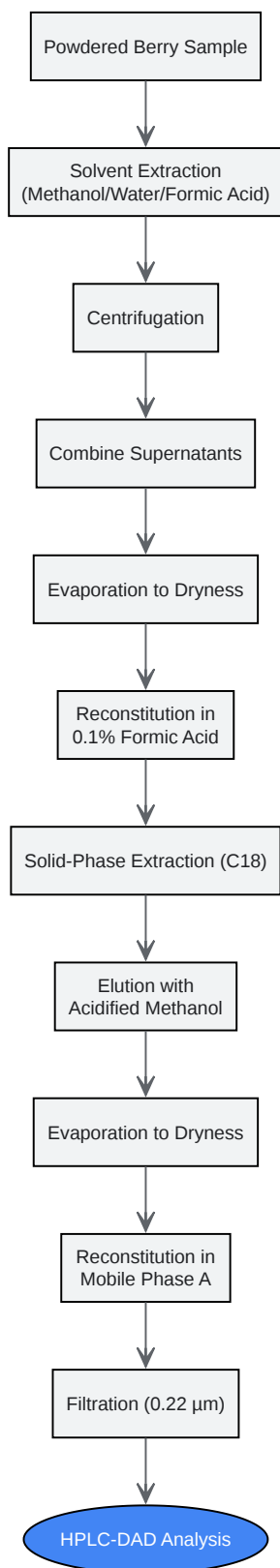
The anti-cancer effects of peonidin glycosides are attributed to their ability to modulate key signaling pathways involved in cell proliferation, survival, and metastasis. The Mitogen-Activated Protein Kinase (MAPK) and Nuclear Factor-kappa B (NF- κ B) pathways are two such critical pathways.

MAPK Signaling Pathway

The MAPK pathway is a cascade of protein kinases that transduces extracellular signals to the nucleus, regulating processes like cell growth, differentiation, and apoptosis. Dysregulation of this pathway is a hallmark of many cancers. Peonidin 3-glucoside has been shown to inhibit the phosphorylation of ERK1/2, a key component of the MAPK pathway, thereby downregulating the expression of proteins involved in cancer cell invasion and metastasis.[6]







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